

Technical Support Center: DAPK Substrate Peptide TFA

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Compound of Interest

Compound Name: DAPK Substrate Peptide TFA

Cat. No.: B15603156

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This technical support guide provides detailed instructions and troubleshooting advice for dissolving and handling **DAPK Substrate Peptide TFA**.

Frequently Asked Questions (FAQs)

Q1: What is **DAPK Substrate Peptide TFA**?

A1: **DAPK Substrate Peptide TFA** is a synthetic peptide used as a substrate for Death-Associated Protein Kinase (DAPK).^{[1][2][3][4][5]} It has a molecular weight of 1692.84 g/mol and the sequence Lys-Lys-Arg-Pro-Gln-Arg-Arg-Tyr-Ser-Asn-Val-Phe (KKRPQRRYSNVF).^{[1][6]} The peptide is supplied as a trifluoroacetate (TFA) salt.

Q2: What is the recommended solvent for dissolving **DAPK Substrate Peptide TFA**?

A2: The recommended solvent for **DAPK Substrate Peptide TFA** is high-purity water (H₂O).^{[1][6]}

Q3: What is the solubility of **DAPK Substrate Peptide TFA** in water?

A3: The solubility of **DAPK Substrate Peptide TFA** in water is up to 50 mg/mL, which corresponds to a concentration of 29.54 mM.^{[1][6]} Please note that achieving this concentration may require sonication.^{[1][6]}

Q4: How should I store the **DAPK Substrate Peptide TFA** powder and stock solutions?

A4: Proper storage is crucial for maintaining the integrity of the peptide.

- Powder: Store the lyophilized powder at -20°C for up to one year or at -80°C for up to two years.^{[1][6]} Keep the container tightly sealed and protected from moisture.^{[1][6]}
- Stock Solutions: Store stock solutions at -20°C for up to one month or at -80°C for up to six months.^{[1][6]} To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocol: Dissolving DAPK Substrate Peptide TFA

This protocol outlines the steps for preparing a stock solution of **DAPK Substrate Peptide TFA**.

Materials:

- **DAPK Substrate Peptide TFA** (lyophilized powder)
- High-purity water (e.g., sterile, nuclease-free)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- Initial Solubilization: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom. Add the calculated volume of high-purity water to the vial to achieve the desired

stock concentration (refer to Table 1).

- **Mixing:** Close the vial tightly and vortex gently for 10-15 seconds to mix.
- **Sonication (If Necessary):** If the peptide does not fully dissolve after vortexing, place the vial in an ultrasonic water bath for 5-10 minutes. Check for complete dissolution. Repeat sonication in short bursts if necessary. Avoid excessive heating of the sample.
- **Sterilization (Optional):** If required for your specific application, sterilize the stock solution by passing it through a 0.22 μm filter.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, sterile microcentrifuge tubes. Store the aliquots at -80°C .

Table 1: Preparation of DAPK Substrate Peptide TFA Stock Solutions

Desired Stock Concentration	Volume of Water to Add per 1 mg of Peptide	Volume of Water to Add per 5 mg of Peptide	Volume of Water to Add per 10 mg of Peptide
1 mM	0.5907 mL	2.9536 mL	5.9072 mL
5 mM	0.1181 mL	0.5907 mL	1.1814 mL
10 mM	0.0591 mL	0.2954 mL	0.5907 mL

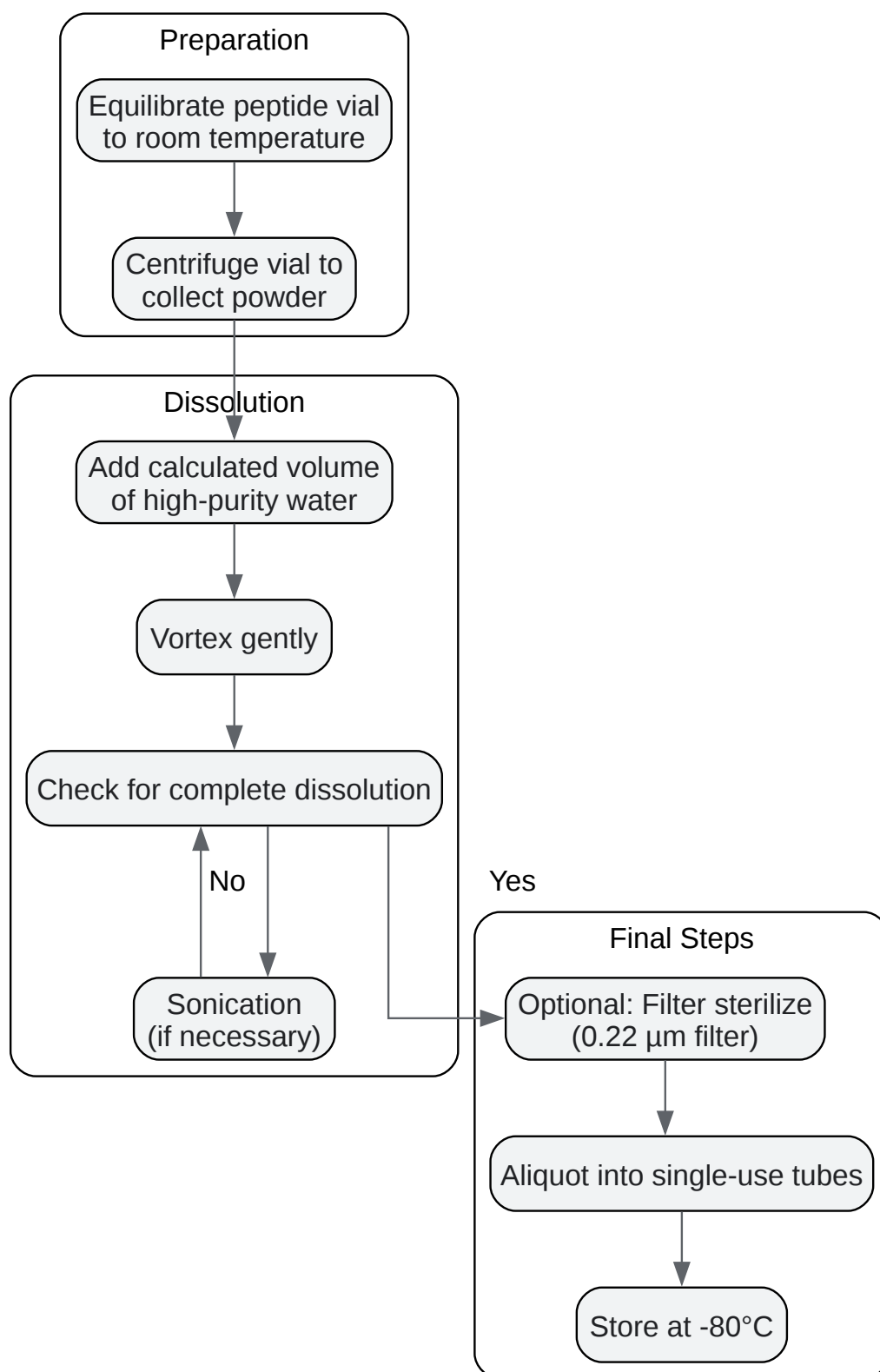
Data derived from the product data sheet.[\[6\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide is difficult to dissolve.	Insufficient mixing or sonication.	Continue to vortex the solution. If undissolved particles remain, use an ultrasonic water bath for short intervals (5-10 minutes) until the solution is clear. [1] [6]
Peptide concentration is too high.	Ensure you are not exceeding the maximum solubility of 50 mg/mL. If a higher concentration is needed, consider alternative solvents, though water is the primary recommendation.	
Precipitate forms after freezing and thawing.	Poor stability of the peptide in solution.	Minimize the number of freeze-thaw cycles by preparing single-use aliquots. If a precipitate is observed, try to redissolve it by warming the solution to room temperature and vortexing gently.
Concerns about TFA interference in the assay.	The trifluoroacetate (TFA) salt may affect certain cell-based assays or downstream applications.	For sensitive applications, TFA can be removed through methods like ion-exchange chromatography or by performing a salt exchange (e.g., to a hydrochloride or acetate salt). [7] [8]

Visual Guides

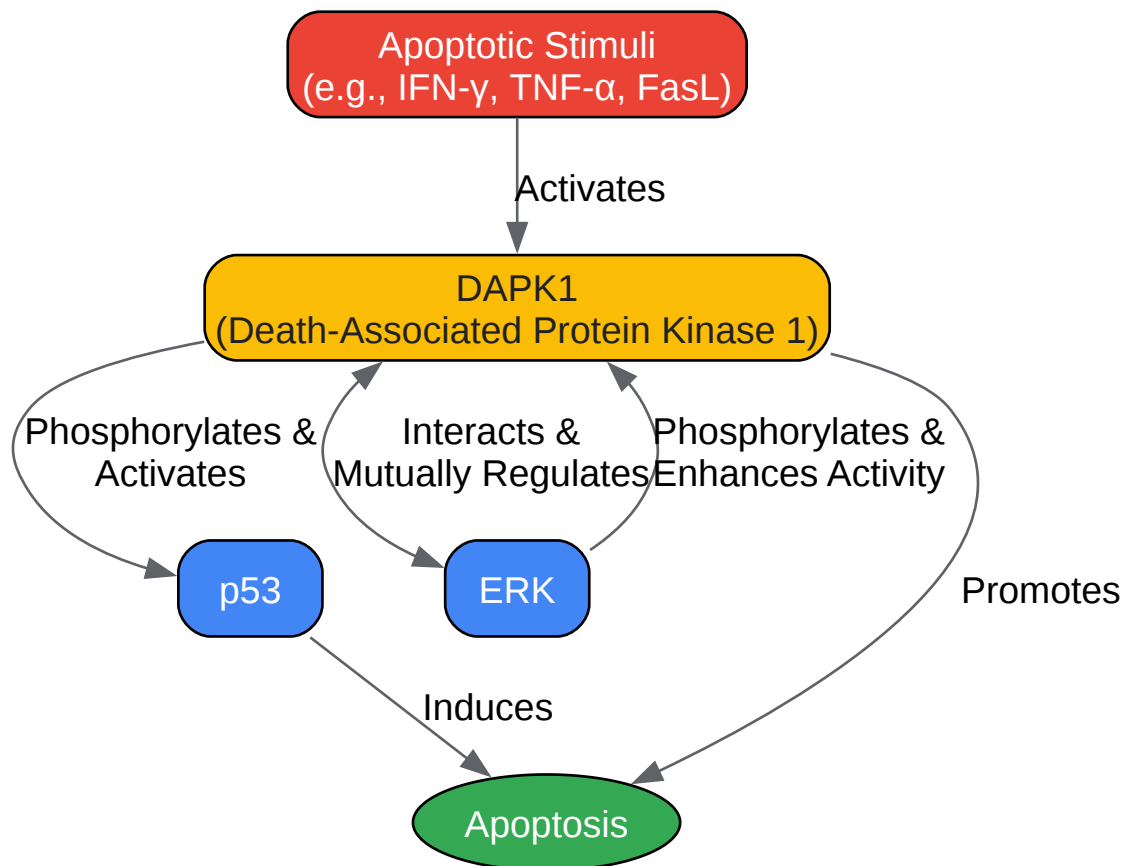
Experimental Workflow for Dissolving DAPK Substrate Peptide TFA



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Caption: Workflow for preparing **DAPK Substrate Peptide TFA** stock solution.

Simplified DAPK1 Signaling Pathway in Apoptosis



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Caption: Key interactions in the DAPK1-mediated apoptotic pathway.

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